

Ecliptasaponin A: Application Notes and Protocols for In Vitro Cell-Based Assays

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Compound of Interest		
Compound Name:	Ecliptasaponin D	
Cat. No.:	B10818329	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ecliptasaponin A, a natural oleanane triterpenoid saponin isolated from Eclipta prostrata, has garnered significant attention for its potential as an anti-cancer agent.[1][2] Extensive in vitro studies have demonstrated its ability to inhibit cell proliferation and induce programmed cell death in various cancer cell lines, particularly in non-small cell lung cancer (NSCLC).[2][3] This document provides detailed application notes and protocols for in vitro cell-based assays to investigate the effects of Ecliptasaponin A, focusing on its mechanism of action involving the induction of apoptosis and autophagy through the ASK1/JNK signaling pathway.[1][4]

While the user requested information on "**Ecliptasaponin D**," the preponderance of published research on anti-cancer mechanisms of action focuses on "Ecliptasaponin A." **Ecliptasaponin D** is a known triterpenoid glucoside also isolated from Eclipta prostrata, but its biological activities are less characterized in the context of cancer cell signaling pathways.[5][6][7] Therefore, these application notes will focus on Ecliptasaponin A to provide a comprehensive and well-supported resource.

Data Presentation

Table 1: Summary of Ecliptasaponin A Effects on Cancer Cell Lines



Cell Line	Assay	Concentrati on (µM)	Incubation Time (hours)	Observed Effect	Reference
H460 (NSCLC)	Cell Viability (MTT)	0-120	24, 48	Dose- and time-dependent inhibition of cell viability.	[4]
H1975 (NSCLC)	Cell Viability (MTT)	0-120	24, 48	Dose- and time-dependent inhibition of cell viability.	[4]
HepG-2 (Hepatocellul ar Carcinoma)	Cell Viability (MTT)	Not Specified	48	IC50 of 29.8 ± 1.6 μmol/L.	[8]
H460 (NSCLC)	Apoptosis (Flow Cytometry)	0-30	24	Dose- dependent increase in the proportion of apoptotic cells.	[4]
H1975 (NSCLC)	Apoptosis (Flow Cytometry)	0-30	24	Dose- dependent increase in the proportion of apoptotic cells.	[4]
HepG-2 (Hepatocellul ar Carcinoma)	Apoptosis (Flow Cytometry)	12.5	48	Apoptosis ratio increased by 4.06%.	[8]

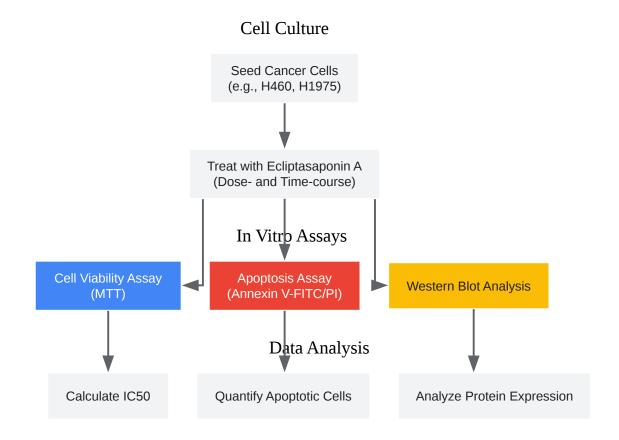


25	48	Apoptosis ratio increased by 11.82%.	[8]		
H460 (NSCLC)	Western Blot	0-30	Not Specified	Increased cleavage of caspase-3, -8, -9, and PARP. Increased p-ASK1 and p-JNK.	[1][4]
H1975 (NSCLC)	Western Blot	0-30	Not Specified	Increased cleavage of caspase-3, -8, -9, and PARP. Increased p-ASK1 and p-JNK.	[1][4]
HepG-2 (Hepatocellul ar Carcinoma)	Western Blot	Not Specified	Not Specified	Down- regulation of p62 and an increase in the LC3I/II ratio and Beclin1.	[8]

Mandatory Visualization







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